

Application Note: Analysis of 1-Pentadecene by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 1-Pentadecene

CAS No.: 27251-68-9

Cat. No.: B7799424

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Pentadecene is a long-chain alkene that has applications in various fields of research, including its use as a biomarker and in the synthesis of other organic molecules. Accurate and reliable quantification and identification of **1-Pentadecene** are crucial for these studies. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry, making it an ideal method for the analysis of volatile and semi-volatile compounds like **1-Pentadecene**.^{[1][2]} This application note provides a detailed protocol for the analysis of **1-Pentadecene** using GC-MS.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Pentadecene**, which is essential for its identification and quantification by GC-MS.

Parameter	Value	Source
Molecular Formula	C ₁₅ H ₃₀	[3][4][5]
Molecular Weight	210.4 g/mol	[3][4][5]
CAS Registry Number	13360-61-7	[3][4]
Boiling Point	268-269 °C	[6]
Density	0.775 g/mL at 25 °C	[6]
Refractive Index	n ₂₀ /D 1.439	[6]
Key Mass Spectra Fragments (m/z)	Relative Intensity	Source
97.0	99.99	[7]
211.0	69.11	[7]
111.0	63.49	[7]
209.0	59.11	[7]
83.0	57.40	[7]

Experimental Protocols

This section details the methodology for the analysis of **1-Pentadecene** by GC-MS.

Materials and Reagents

- **1-Pentadecene** standard: (≥98% purity)
- Solvent: Hexane or Dichloromethane (GC grade or higher)
- Glassware: Volumetric flasks, autosampler vials with PTFE-lined caps, pipettes

Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **1-Pentadecene** in hexane at a concentration of 1 mg/mL.

- **Calibration Standards:** Serially dilute the stock solution with hexane to prepare a series of calibration standards at concentrations appropriate for the expected sample concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- **Sample Extraction (if necessary):** For samples in a complex matrix, a liquid-liquid extraction may be necessary.
 - To 1 mL of an aqueous sample, add 2 mL of hexane.
 - Vortex the mixture vigorously for 2 minutes.
 - Centrifuge at 3000 rpm for 10 minutes to separate the layers.
 - Carefully transfer the upper organic layer (hexane) to a clean vial for GC-MS analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument being used.

Gas Chromatograph (GC) Parameters:

- **GC Column:** DB-5 or similar non-polar capillary column (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- **Injector Temperature:** 280°C.
- **Injection Volume:** 1 µL.
- **Injection Mode:** Splitless.
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.[8]
- **Oven Temperature Program:**
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 15°C/min.

- Hold at 280°C for 10 minutes.

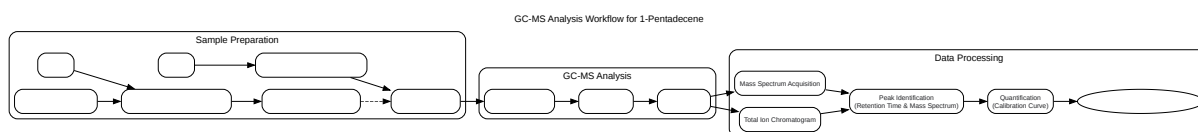
Mass Spectrometer (MS) Parameters:

- Ion Source Temperature: 230°C.[8]
- Quadrupole Temperature: 150°C.[8]
- Ionization Energy: 70 eV.[1][8]
- Scan Mode: Full Scan (m/z 40-400).

Data Analysis

- Qualitative Analysis: Identify the **1-Pentadecene** peak in the total ion chromatogram based on its retention time. Confirm the identity by comparing the acquired mass spectrum of the peak with a reference spectrum from a library (e.g., NIST). The spectrum of the unknown component should be compared with the spectrum of the known components stored in the NIST library.[2]
- Quantitative Analysis: Create a calibration curve by plotting the peak area of **1-Pentadecene** against the concentration of the prepared calibration standards. Determine the concentration of **1-Pentadecene** in unknown samples by interpolating their peak areas from the calibration curve.

Visualizations



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Caption: Workflow for the GC-MS analysis of **1-Pentadecene**.

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